

Personal protective equipment for handling Iron(II) Trifluoromethanesulfonate

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Compound of Interest

Compound Name: Iron(II) Trifluoromethanesulfonate

Cat. No.: B2506139

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Essential Safety and Handling Guide for Iron(II) Trifluoromethanesulfonate

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **Iron(II) Trifluoromethanesulfonate**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Identifier:

Compound Name	Iron(II) Trifluoromethanesulfonate
Synonyms	Iron(II) triflate, Ferrous trifluoromethanesulfonate
CAS Number	59163-91-6
Molecular Formula	C ₂ F ₆ FeO ₆ S ₂
Molecular Weight	353.99 g/mol
Appearance	Off-white to brown powder
Melting Point	>300 °C

Hazard Identification and Classification:

Iron(II) Trifluoromethanesulfonate is a hazardous substance that can cause severe skin burns and serious eye damage.^{[1][2][3]}

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage

Signal Word: Danger

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specifications
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield is also required. ^{[1][2]}
Skin	Wear chemically impermeable gloves (e.g., nitrile, neoprene) that have been inspected prior to use. ^{[2][4]} Wear fire/flammable resistant and impervious clothing. ^[2]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if dust formation is likely. ^{[4][5]}

Operational Procedures

Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[2\]](#)
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place, away from incompatible materials.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[3\]](#)

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area (fume hood) is clean and uncluttered.
 - Assemble all necessary equipment (spatula, weighing paper/boat, glassware) and have waste containers readily accessible.
 - Don the required personal protective equipment as specified in the table above.
- Weighing:
 - Carefully open the container.
 - Using a clean spatula, transfer the desired amount of **Iron(II) Trifluoromethanesulfonate** to a tared weighing vessel.
 - Perform this task gently to minimize dust generation.
- Dissolution/Transfer:
 - If dissolving, slowly add the solid to the solvent with stirring. Be aware of any potential exothermic reactions.
 - If transferring the solid, ensure the receiving vessel is properly labeled and stable.

- Post-Handling:
 - Securely close the main container.
 - Clean the work area and any equipment used.
 - Properly dispose of any contaminated materials (weighing paper, gloves, etc.) in the designated hazardous waste container.
 - Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

Emergency and Disposal Plans

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes.[1][2] Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[1][2]
Skin Contact	Take off contaminated clothing immediately.[2] Wash off with soap and plenty of water.[2] Seek immediate medical attention.
Inhalation	Remove the person to fresh air and keep comfortable for breathing.[1][2] Seek immediate medical attention.[2]
Ingestion	Rinse mouth. Do NOT induce vomiting.[1][2] Never give anything by mouth to an unconscious person.[2] Call a doctor or Poison Control Center immediately.[2]

Spill and Leak Procedures:

- Evacuation and Ventilation: Evacuate personnel from the immediate area. Ensure the area is well-ventilated.

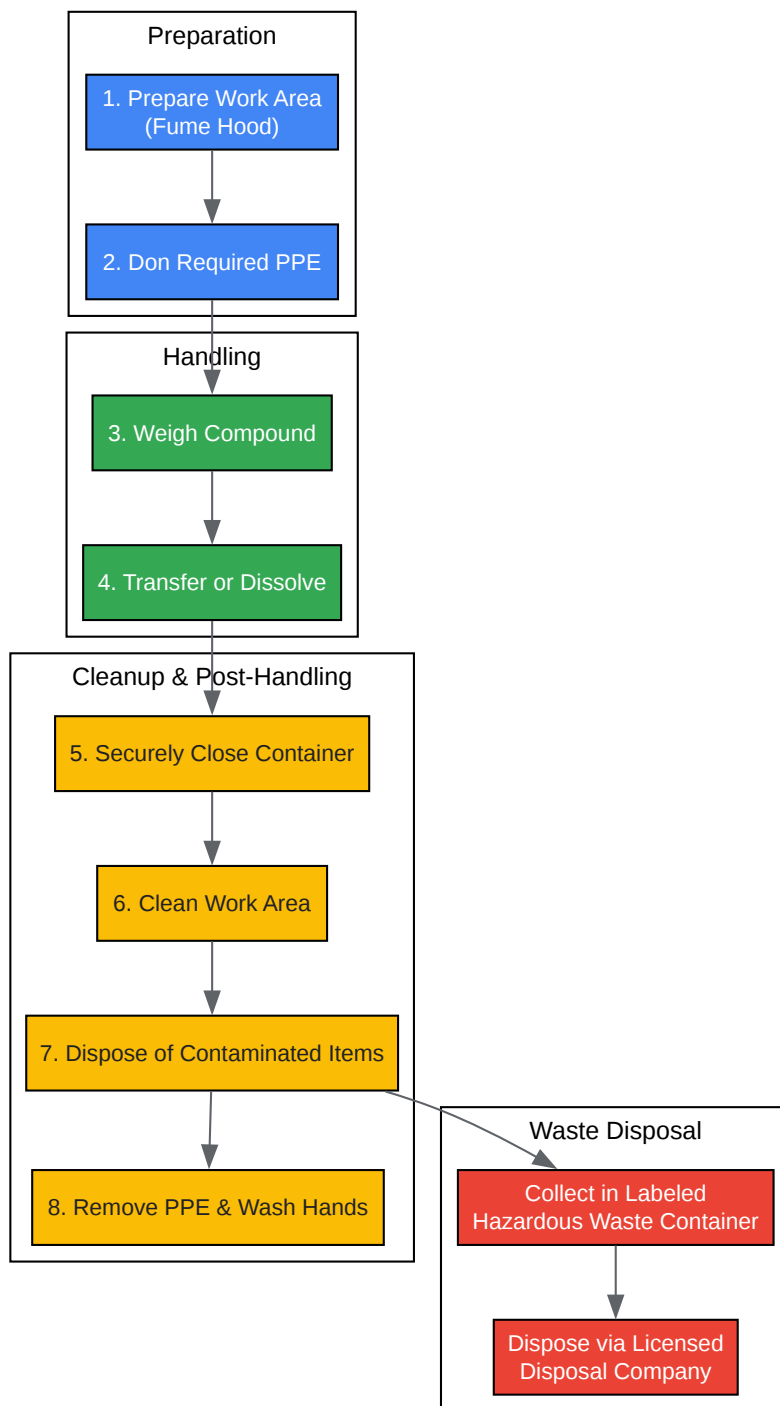
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[2\]](#)
- Clean-up:
 - Wear appropriate PPE.
 - Mechanically take up the spilled solid (e.g., with a scoop or shovel) and place it in a suitable, labeled container for disposal.[\[1\]](#)[\[3\]](#)
 - Avoid generating dust.
 - Clean the spill area thoroughly.

Waste Disposal:

- This material and its container must be disposed of as hazardous waste.[\[1\]](#)
- Dispose of contents/container in accordance with all local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#)
- Do not empty into drains or the environment.[\[1\]](#)[\[2\]](#)
- Contaminated packaging should be handled in the same way as the substance itself and disposed of accordingly.[\[1\]](#) Alternatively, containers can be triply rinsed and offered for recycling or reconditioning.[\[2\]](#)

Workflow Diagram

Workflow for Handling and Disposal of Iron(II) Trifluoromethanesulfonate

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com